

An In-Depth Technical Guide to N-(4-fluorophenyl)-2,6-dimethoxybenzamide

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Compound of Interest

Compound Name: *N*-(4-fluorophenyl)-2,6-dimethoxybenzamide

Cat. No.: B11175725

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **N-(4-fluorophenyl)-2,6-dimethoxybenzamide**, a compound situated at the intersection of agrochemical and pharmaceutical research. While this specific molecule is not widely cataloged and lacks a dedicated CAS (Chemical Abstracts Service) number at the time of this writing, its structural motifs—the 2,6-dimethoxybenzamide core and the N-(4-fluorophenyl) substituent—are well-represented in scientific literature. This guide addresses the absence of a CAS number, outlines robust synthetic pathways, predicts detailed spectroscopic and physicochemical properties, and explores the potential biological activities based on established structure-activity relationships of analogous compounds. Methodologies for synthesis, purification, and characterization are detailed to provide a self-validating framework for researchers entering this chemical space.

Identity and Registration: The CAS Number Inquiry

A thorough search of chemical databases, including CAS Common Chemistry and PubChem, did not yield a specific CAS Registry Number for **N-(4-fluorophenyl)-2,6-dimethoxybenzamide**. This suggests that the compound is either a novel chemical entity or a low-profile intermediate that has not been formally registered.

The CAS Registration Process: The Chemical Abstracts Service, a division of the American Chemical Society, assigns a unique CAS Registry Number (CAS RN) to every chemical substance described in open scientific literature.^{[1][2]} This identifier is crucial for unambiguous communication in research, commerce, and regulatory contexts.^{[3][4]} For a novel compound like **N-(4-fluorophenyl)-2,6-dimethoxybenzamide**, a CAS RN can be obtained by submitting a request to the CAS Registry Services.^[5] The submission requires detailed structural information, and upon verification that the substance is unique, a new number is assigned and added to the authoritative CAS REGISTRY® database.^[4]

Synthesis and Manufacturing

The synthesis of **N-(4-fluorophenyl)-2,6-dimethoxybenzamide** centers on the formation of an amide bond between a 2,6-dimethoxybenzoyl precursor and 4-fluoroaniline. Two primary, high-yielding methodologies are recommended, both of which are standard practice in medicinal and process chemistry.

Route 1: The Acyl Chloride Method

This classic, two-step approach offers a reliable pathway using common laboratory reagents. It involves the activation of the carboxylic acid to a more reactive acyl chloride, followed by nucleophilic attack by the amine.

Step 1: Synthesis of 2,6-Dimethoxybenzoyl Chloride 2,6-Dimethoxybenzoic acid is converted to its corresponding acyl chloride using a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride. The use of thionyl chloride in a non-polar solvent like toluene is a well-documented and scalable procedure.^[6]

- Protocol:
 - Dissolve 2,6-dimethoxybenzoic acid (1.0 eq) in anhydrous toluene.

- Add thionyl chloride (1.2-1.5 eq) dropwise at room temperature under an inert atmosphere (N_2 or Ar).
- Stir the reaction mixture at ambient or slightly elevated temperature (40-50 °C) until gas evolution ceases and TLC/LC-MS analysis confirms the consumption of the starting material.
- Remove the solvent and excess thionyl chloride under reduced pressure to yield crude 2,6-dimethoxybenzoyl chloride, which can be used directly or purified by vacuum distillation.^[6]^[7]

Step 2: Amide Coupling The resulting acyl chloride is then reacted with 4-fluoroaniline in the presence of a non-nucleophilic base to neutralize the HCl byproduct.

- Protocol:
 - Dissolve 4-fluoroaniline (1.0 eq) and a tertiary amine base such as triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA) (1.2 eq) in an anhydrous aprotic solvent (e.g., dichloromethane (DCM) or tetrahydrofuran (THF)).
 - Cool the solution to 0 °C in an ice bath.
 - Add a solution of 2,6-dimethoxybenzoyl chloride (1.05 eq) in the same solvent dropwise.
 - Allow the reaction to warm to room temperature and stir for 2-16 hours, monitoring by TLC or LC-MS.
 - Upon completion, perform an aqueous workup to remove the hydrochloride salt and excess reagents. The organic layer is dried, filtered, and concentrated.
 - The crude product is purified via recrystallization or silica gel column chromatography.

Route 2: Direct Amide Coupling with Reagents

Modern amide synthesis often employs coupling reagents that facilitate direct bond formation between a carboxylic acid and an amine under mild conditions, avoiding the need to isolate a reactive acyl chloride.^[8] This one-pot method is highly versatile and compatible with a wide range of functional groups.

- Protocol:
 - Dissolve 2,6-dimethoxybenzoic acid (1.0 eq), 4-fluoroaniline (1.1 eq), and a coupling additive like 1-hydroxybenzotriazole (HOBt) (0.2-1.0 eq) in an anhydrous aprotic solvent (e.g., DMF or DCM).[9]
 - Add the coupling reagent, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.2 eq) or dicyclohexylcarbodiimide (DCC) (1.2 eq), to the mixture.[10] Alternatively, phosphonium- or uronium-based reagents like PyBOP or HATU can be used in combination with a base like DIPEA.[10]
 - Stir the reaction at room temperature for 12-24 hours, monitoring by TLC or LC-MS.
 - If using DCC, the dicyclohexylurea (DCU) byproduct precipitates and can be removed by filtration. For water-soluble reagents like EDC, an aqueous workup is performed.
 - The organic phase is isolated, dried, and concentrated. The crude product is purified by recrystallization or column chromatography.

Visualization of Synthetic Workflows

Figure 1: Synthetic Pathways to N-(4-fluorophenyl)-2,6-dimethoxybenzamide

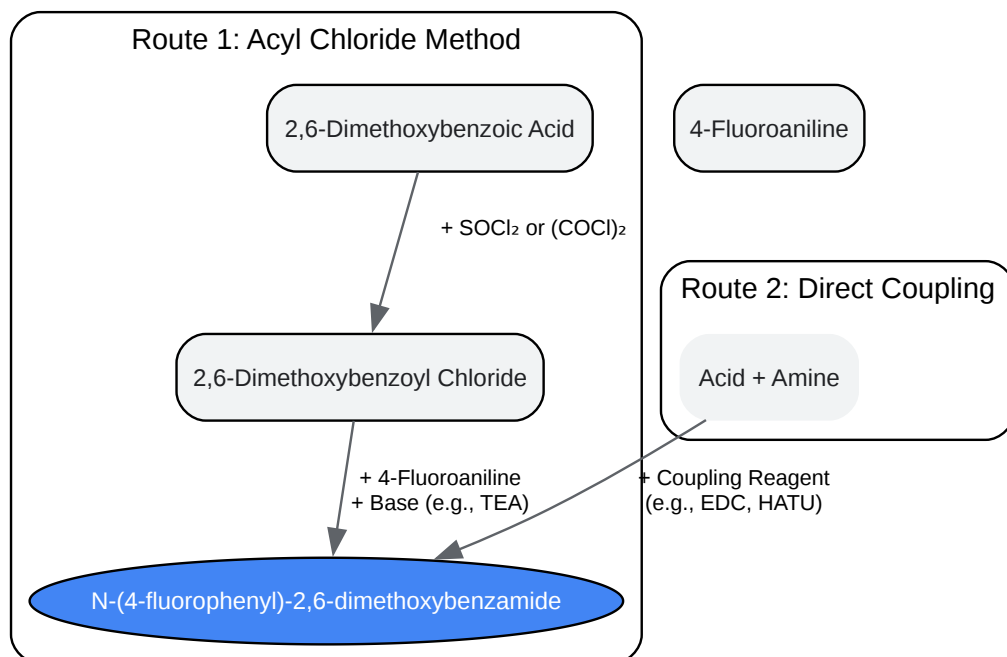
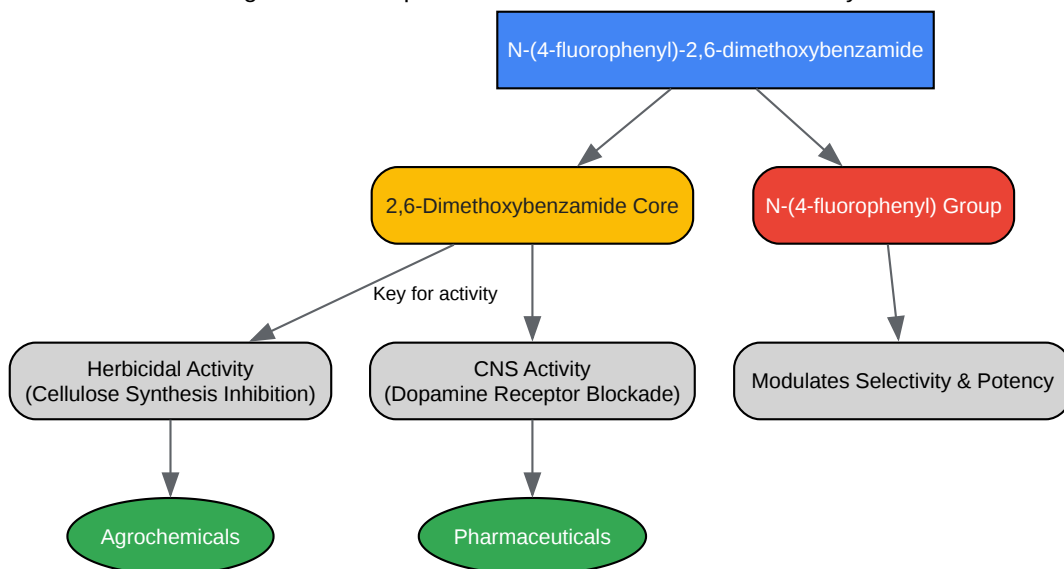


Figure 2: Conceptual Framework for Potential Bioactivity



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